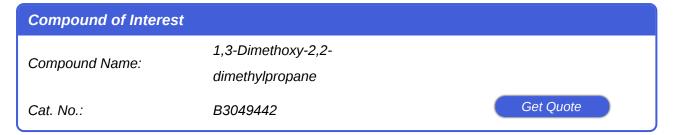


A Comparative Guide to Diol Protecting Groups for Organic Synthesis

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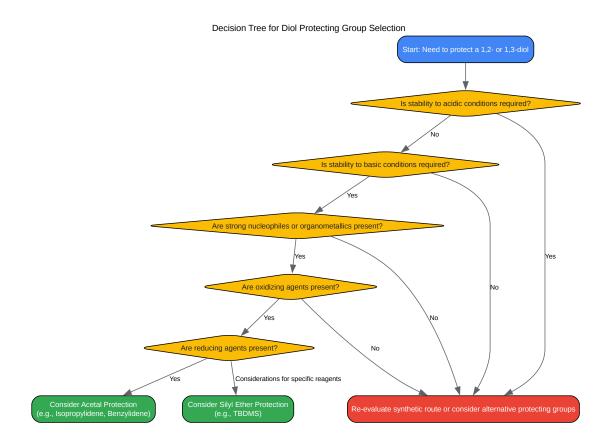
For researchers, scientists, and drug development professionals, the strategic protection of diol functionalities is a cornerstone of successful multi-step organic synthesis. This guide provides an objective comparison of common diol protecting groups, supported by experimental data, to aid in the selection of the most appropriate group for a given synthetic challenge.

The ideal protecting group should be introduced in high yield under mild conditions, remain stable throughout various synthetic transformations, and be selectively removed, again in high yield, without affecting other functional groups. This guide focuses on three of the most widely employed classes of diol protecting groups: acetals (specifically isopropylidene and benzylidene acetals) and silyl ethers (specifically tert-butyldimethylsilyl ethers).

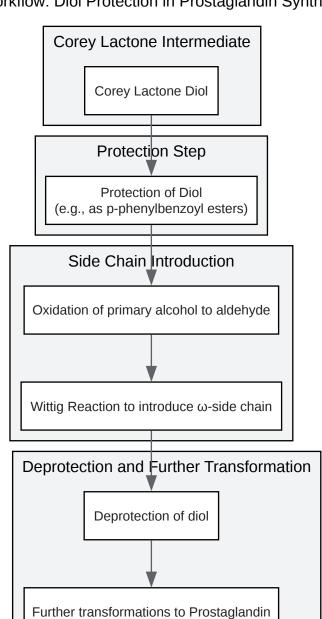
Selecting the Right Protecting Group: A Logic-Based Approach

The choice of a diol protecting group is dictated by the specific reaction conditions planned for the synthetic route. Key considerations include the pH of upcoming reaction steps, the presence of other functional groups, and the desired regionselectivity. The following diagram outlines a decision-making process for selecting an appropriate diol protecting group.









Workflow: Diol Protection in Prostaglandin Synthesis

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